

Application Notes and Protocols: Basic Red 22 in High-Temperature Dyeing

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Compound of Interest

Compound Name: Basic red 22

CAS No.: 23354-43-0

Cat. No.: B12769253

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For Researchers, Scientists, and Drug Development Professionals

These notes provide a comprehensive overview and detailed protocols for the application of **Basic Red 22**, a cationic monoazo dye, in high-temperature dyeing processes, primarily for acrylic and modified synthetic fibers.

Application Notes

Introduction to Basic Red 22

Basic Red 22 (C.I. 11055) is a cationic dye known for its vibrant, bluish-red shades and good colorfastness, making it highly suitable for dyeing acrylic fibers.^{[1][2]} Its cationic nature allows it to form strong ionic bonds with the anionic functional groups present in acrylic and other modified fibers, a process often described as an ion-exchange mechanism.^{[3][4]} The dye is typically applied in a high-temperature exhaust process, which facilitates dye penetration and fixation within the fiber structure, ensuring excellent color yield and durability.^{[2][3]} The color of **Basic Red 22** is stable at high temperatures, showing no change in shade at 120°C.^[2]

Physicochemical and Performance Data

The properties of **Basic Red 22** are critical for designing effective dyeing protocols. Key quantitative data are summarized in the tables below.

Table 1: Physicochemical Properties of **Basic Red 22**

Property	Value	Reference
C.I. Name	Basic Red 22, 11055	[2][5]
CAS Number	12221-52-2	[1][2][5]
Molecular Formula	C ₁₄ H ₂₁ ClN ₆	[2][5]
Appearance	Dull red to shallow red powder	[1][2][5]
Ionic Nature	Cationic	[4]
Water Solubility	20 g/L (Temperature has minimal effect)	[2]
Compatibility Value	5	[2]
Saturation Factor (f)	0.38	[2]

Table 2: Colorfastness Properties of **Basic Red 22** on Acrylic Fiber

Fastness Test	ISO Standard	AATCC Standard	Reference
Lightfastness	7	8	[2]
Perspiration	Fading: 4-5, Staining: 5	5	[2]
Ironing	Fading: 5, Staining: 5	5	[2]
Soaping	Fading: 4-5, Staining: 5	-	[2]

High-Temperature Dyeing Mechanism

The dyeing of acrylic fibers with **Basic Red 22** occurs above the fiber's glass transition temperature (T_g), where the polymer chains become more mobile, allowing the dye molecules

to diffuse into the fiber matrix.[3][4] The process is governed by several critical parameters:

- Temperature: A controlled, slow increase in temperature (e.g., 0.25–0.5 °C/min) is crucial for achieving level (even) dyeing, as the dye uptake can be very rapid.[4]
- pH: An acidic pH, typically between 3.5 and 6.0, is optimal for the stability of the dye and facilitates the dyeing process.[3] Acetic acid is commonly used for pH control.[6][7]
- Auxiliaries:
 - Retarders: Cationic retarders compete with the dye for anionic sites on the fiber, slowing down the initial dye uptake and promoting levelness.[4][8]
 - Electrolytes: Salts like Glauber's salt (Na_2SO_4) can be used to control the dye migration rate, especially for dyes with high affinity.[8]
 - Leveling Agents: These agents assist in achieving a uniform distribution of the dye throughout the material.[5]

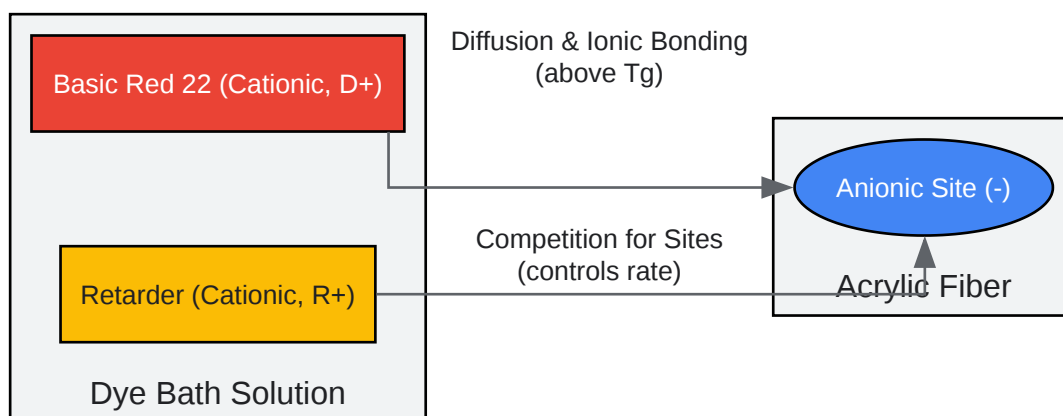


Figure 1: Dye-Fiber Interaction Mechanism

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Caption: Figure 1: Dye-Fiber Interaction Mechanism

Experimental Protocols

Protocol for High-Temperature Exhaust Dyeing of Acrylic Fabric

This protocol details a standard laboratory procedure for dyeing acrylic fabric with **Basic Red 22** using a high-temperature dyeing machine.

1.1 Materials and Equipment

- Fabric: Pre-scoured acrylic fabric
- Dye: **Basic Red 22**
- Chemicals: Acetic acid, Sodium acetate (for buffering), Cationic retarder, Glauber's salt (Sodium Sulfate), Non-ionic detergent
- Equipment: Laboratory-scale high-temperature dyeing machine (e.g., IR dyer), pH meter, analytical balance, volumetric flasks, pipettes, beakers, drying oven

1.2 Dyebath Preparation

- Calculate the required amounts of dye and auxiliaries based on the weight of the fabric (o.w.f). A typical recipe is as follows:
 - **Basic Red 22**: 1.0% o.w.f
 - Cationic Retarder: 1.0% o.w.f
 - Glauber's Salt: 5.0% o.w.f
 - Acetic Acid: to achieve pH 4.5-5.0
 - Liquor Ratio: 20:1
- Prepare a stock solution of **Basic Red 22** by pasting the required amount of dye powder with a small amount of acetic acid, followed by the addition of hot water to dissolve it completely.
[6]
- Fill the dyeing vessel with the calculated amount of water for the desired liquor ratio.

- Add the Glauber's salt and cationic retarder to the dyebath and ensure they are fully dissolved.
- Adjust the pH of the dyebath to 4.5-5.0 using acetic acid.[8]
- Add the dissolved dye stock solution to the dyebath and mix thoroughly.

1.3 Dyeing Procedure

- Introduce the acrylic fabric sample into the prepared dyebath at 40°C.
- Run the machine for 10 minutes at 40°C to ensure even wetting and chemical distribution.
- Raise the temperature from 40°C to 100°C at a controlled rate of 1°C/minute.
- Hold the temperature at 100°C (the boil) for 45-60 minutes to allow for dye diffusion and fixation.[4][6]
- Cool the dyebath down to 60°C at a rate of 2°C/minute.
- Drain the dyebath.

1.4 After-treatment (Rinsing and Soaping)

- Rinse the dyed fabric thoroughly with cold water.
- Perform a soaping wash in a fresh bath containing 1 g/L of non-ionic detergent at 60°C for 15 minutes to remove any unfixed surface dye.
- Rinse the fabric again with warm water and then cold water until the rinse water is clear.
- Squeeze the excess water from the fabric and dry it in an oven or air-dry.

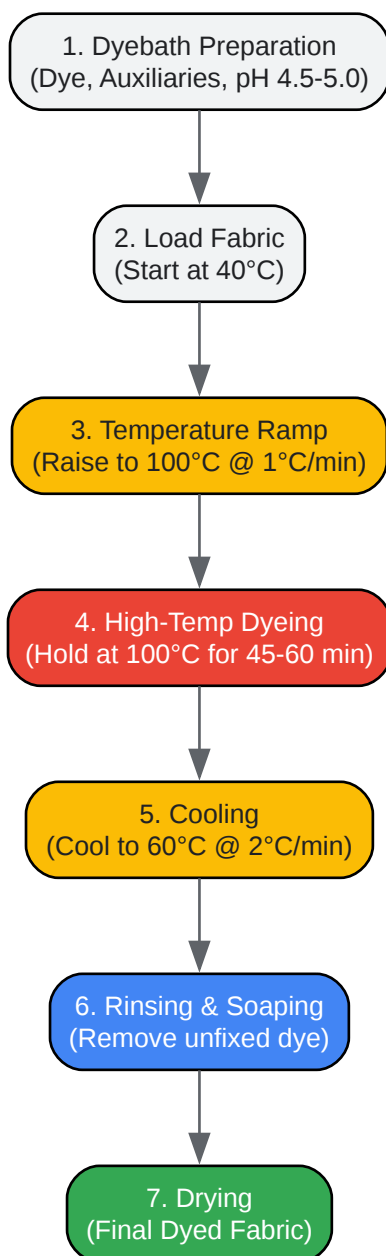


Figure 2: High-Temperature Dyeing Workflow

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Caption: Figure 2: High-Temperature Dyeing Workflow

Protocol for Evaluating Dyeing Performance

2.1 Measurement of Color Strength (K/S)

- Calibrate a reflection spectrophotometer according to the manufacturer's instructions.

- Measure the reflectance (R) of the dyed fabric sample at its wavelength of maximum absorption (λ_{max}).
- Calculate the color strength (K/S value) using the Kubelka-Munk equation:[9][10] $K/S = (1 - R)^2 / 2R$ Where R is the decimal fraction of the reflectance of the dyed sample.

2.2 Determination of Dye Exhaustion and Fixation

- Exhaustion (%E): This measures the amount of dye that has moved from the dyebath onto the fiber.
 - Prepare a calibration curve for **Basic Red 22** using a UV-Vis spectrophotometer at its λ_{max} .
 - Measure the absorbance of the initial dyebath before dyeing (A_0).
 - Measure the absorbance of the residual dyebath after dyeing is complete (A_1).
 - Calculate the percent exhaustion using the formula:[9][11] $\%E = [(A_0 - A_1) / A_0] \times 100$
- Fixation (%F): This measures the amount of dye that is chemically bound to the fiber after washing.
 - Measure the absorbance of the soaping and all subsequent rinsing liquors combined (A_2).
 - Calculate the percent fixation using the formula: $\%F = [(A_0 - A_1 - A_2) / (A_0 - A_1)] \times 100$

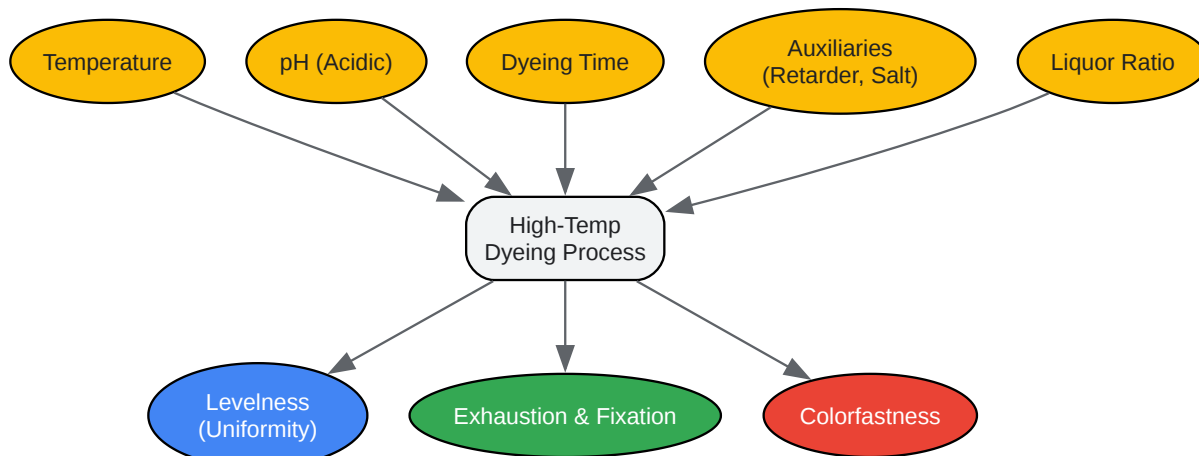


Figure 3: Key Parameters Influencing Dyeing Outcome

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Caption: Figure 3: Key Parameters Influencing Dyeing Outcome

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